

In-Depth Technical Guide on (R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride

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Compound of Interest

Compound Name: (R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride, a chiral amine widely utilized in asymmetric synthesis. The document details its physicochemical properties, synthesis protocols, and applications, with a focus on enabling researchers to effectively utilize this compound in their work.

Core Molecular Information

(R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride is a chiral secondary amine salt. Its enantiomerically pure nature makes it a valuable reagent in the synthesis of chiral molecules, particularly in the pharmaceutical industry.

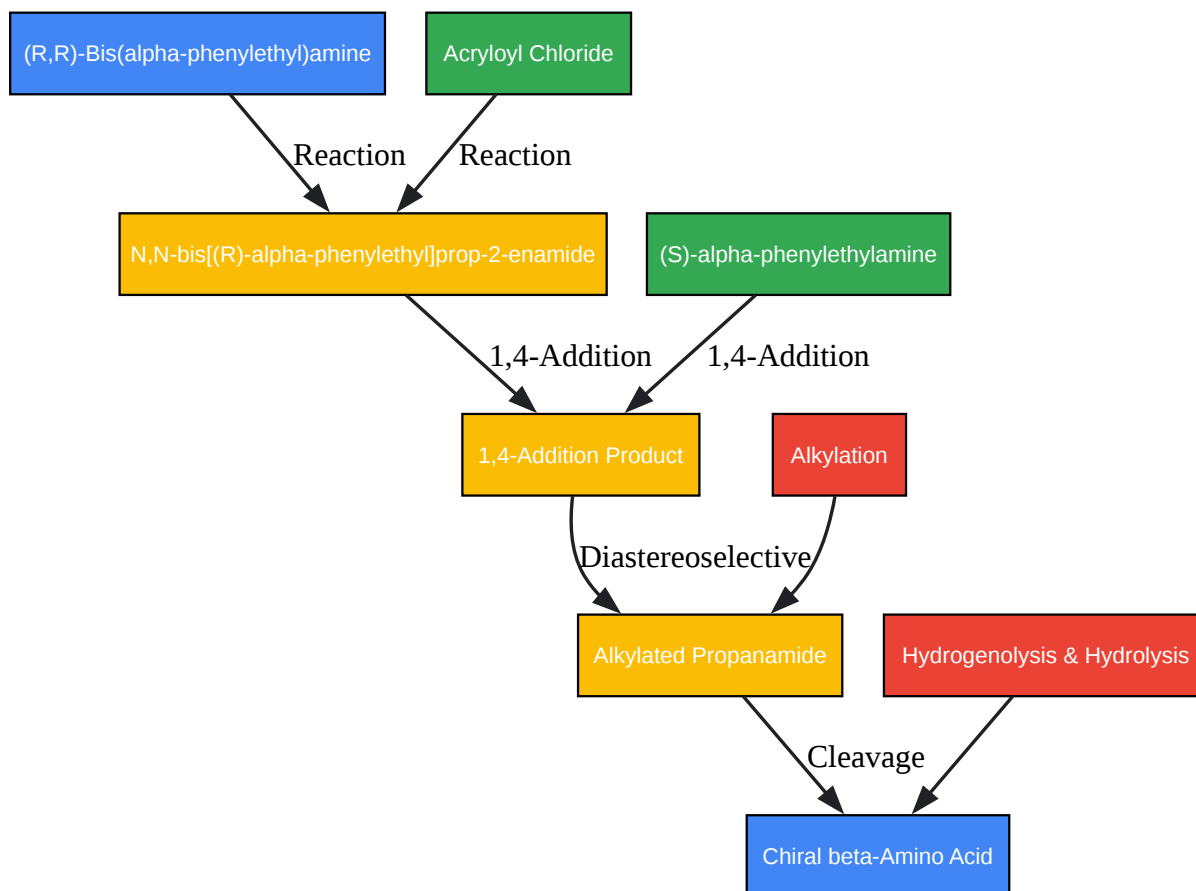
Physicochemical Data

A summary of the key quantitative data for (R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	261.79 g/mol	[1]
Molecular Formula	C ₁₆ H ₁₉ N·HCl (or C ₁₆ H ₂₀ ClN)	[1][2][3]
CAS Number	82398-30-9	[2][4]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	~260 °C	[3]
Boiling Point	296.5 °C at 760 mmHg	[3]
Flash Point	137.2 °C	[3]
Solubility	Soluble in DMSO and Methanol	[2]
Optical Rotation	+70.0 to +76.0 deg (c=3, EtOH)	[4]

Molecular Structure

The structure of (R,R)-(+)-Bis(α-methylbenzyl)amine Hydrochloride consists of a central nitrogen atom bonded to two (R)-α-methylbenzyl groups and protonated with hydrochloric acid.



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- To cite this document: BenchChem. [In-Depth Technical Guide on (R,R)-(+)-Bis(alpha-methylbenzyl)amine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042209#r-r-bis-alpha-methylbenzyl-amine-hydrochloride-molecular-weight]

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